

Application Notes and Protocols: Mass Spectrometry Fragmentation of 5-Methoxy-2-methylbenzoic acid

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Compound of Interest

Compound Name: 5-Methoxy-2-methylbenzoic acid

Cat. No.: B184036

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Abstract

This document provides a detailed analysis of the expected electron ionization-mass spectrometry (EI-MS) fragmentation pattern of **5-Methoxy-2-methylbenzoic acid**. Due to the limited availability of direct spectral data for this specific compound, this guide synthesizes information from the well-understood fragmentation pathways of analogous compounds, including benzoic acid and methoxybenzoic acid isomers. The provided protocols and fragmentation schemes are intended to serve as a reference for the identification and structural elucidation of **5-Methoxy-2-methylbenzoic acid** in complex matrices.

Predicted Fragmentation Pattern

The mass spectrum of **5-Methoxy-2-methylbenzoic acid** ($C_9H_{10}O_3$, Molecular Weight: 166.17 g/mol) under electron ionization is expected to exhibit a series of characteristic fragment ions. The fragmentation is primarily driven by the carboxylic acid and methoxy functional groups, as well as the "ortho effect" from the methyl group, which can influence fragmentation pathways.

The molecular ion peak $[M]^{\bullet+}$ should be observed at m/z 166. Key fragmentation pathways are predicted to involve the loss of small neutral molecules or radicals from this molecular ion.

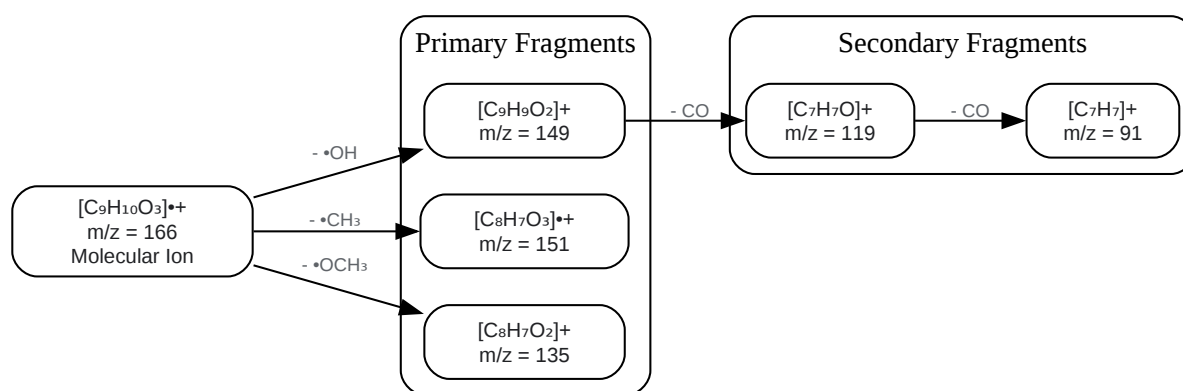
Table 1: Predicted Mass Spectrometry Fragmentation Data for **5-Methoxy-2-methylbenzoic acid**

m/z	Proposed Fragment Ion	Neutral Loss	Notes
166	$[\text{C}_9\text{H}_{10}\text{O}_3]^{\bullet+}$	-	Molecular Ion
151	$[\text{C}_8\text{H}_7\text{O}_3]^{\bullet+}$	$\bullet\text{CH}_3$	Loss of a methyl radical from the methoxy group or the aromatic ring.
149	$[\text{C}_9\text{H}_9\text{O}_2]^+$	$\bullet\text{OH}$	Loss of a hydroxyl radical from the carboxylic acid group. This is a common fragmentation for benzoic acids.
135	$[\text{C}_8\text{H}_7\text{O}_2]^+$	$\bullet\text{OCH}_3$	Loss of a methoxy radical.
121	$[\text{C}_8\text{H}_9\text{O}]^+$	COOH	Loss of the entire carboxylic acid group.
119	$[\text{C}_7\text{H}_7\text{O}]^+$	$\bullet\text{CH}_3$ & CO	Subsequent loss of carbon monoxide from the m/z 149 fragment.
91	$[\text{C}_7\text{H}_7]^+$	CO from m/z 119	Formation of the tropylium ion, a common fragment for alkylated benzene derivatives.

Proposed Fragmentation Pathway

The fragmentation of **5-Methoxy-2-methylbenzoic acid** is initiated by the ionization of the molecule. The resulting molecular ion can then undergo several fragmentation reactions. The

ortho-position of the methyl group relative to the carboxylic acid may lead to specific rearrangements influencing the relative abundance of certain ions.



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- To cite this document: BenchChem. [Application Notes and Protocols: Mass Spectrometry Fragmentation of 5-Methoxy-2-methylbenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b184036#mass-spectrometry-fragmentation-pattern-of-5-methoxy-2-methylbenzoic-acid>]

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